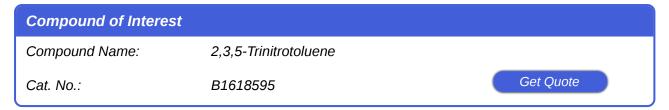


Spectroscopic Profile of 2,3,5-Trinitrotoluene: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data available for **2,3,5-Trinitrotoluene** (2,3,5-TNT), an asymmetric isomer of the widely known explosive, 2,4,6-Trinitrotoluene. While less common, 2,3,5-TNT is significant as a byproduct in the manufacture of TNT and as an environmental contaminant.[1] A thorough understanding of its spectroscopic characteristics is crucial for its detection, identification, and quantification in various matrices.

Mass Spectrometry

Mass spectrometry is a primary tool for the identification of **2,3,5-Trinitrotoluene**, providing detailed information about its molecular weight and fragmentation patterns.

Table 1: Mass Spectrometry Data for 2,3,5-Trinitrotoluene

Ionization Mode	Key Fragments (m/z) and Relative Intensities	Reference
Electron Ionization (EI)	227 (M+), 210, 181, 151, 123, 105, 89, 77, 63	[2][3]

Experimental Protocol: Electron Ionization Mass Spectrometry (EI-MS)







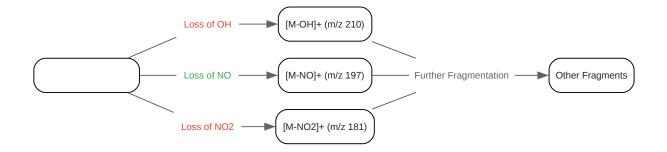
A common method for obtaining the mass spectrum of 2,3,5-TNT involves gas chromatography coupled with mass spectrometry (GC-MS).

- Sample Preparation: A dilute solution of purified **2,3,5-Trinitrotoluene** in a suitable solvent such as acetone or acetonitrile is prepared.
- Instrumentation: A gas chromatograph equipped with a capillary column (e.g., Supelcowax 10) is interfaced with a mass spectrometer featuring an electron ionization source.[4]
- GC Conditions: The oven temperature is programmed to ramp from a lower temperature (e.g., 80°C) to a higher temperature (e.g., 250°C) at a controlled rate (e.g., 30°C/min) to ensure separation of isomers. Helium is typically used as the carrier gas.[4]
- MS Conditions: The ion source temperature is maintained at a consistent temperature (e.g., EI at 250°C). Mass spectra are acquired over a suitable mass range (e.g., m/z 50-300).[4]

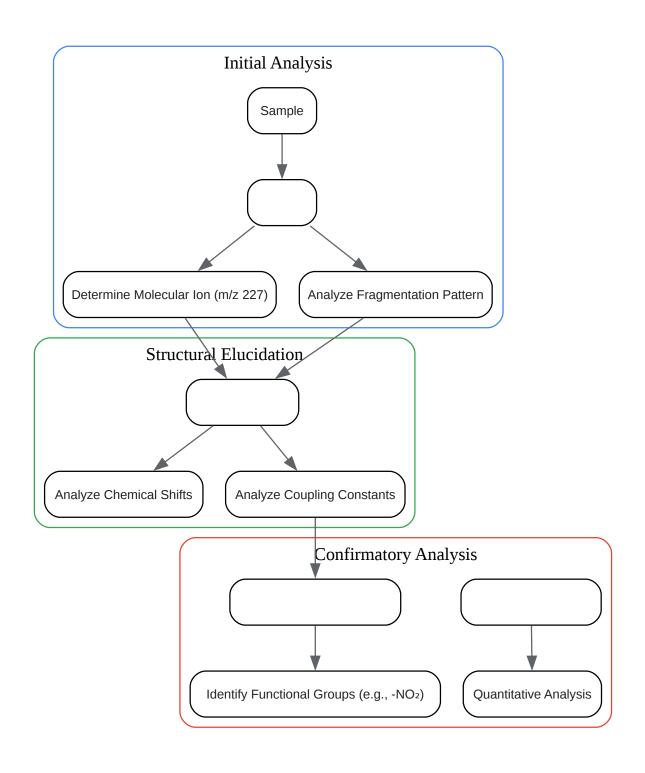
Fragmentation Pathway

The fragmentation of **2,3,5-Trinitrotoluene** under electron ionization follows characteristic pathways for nitroaromatic compounds. The molecular ion (M+) at m/z 227 is typically observed. Subsequent fragmentation involves the loss of nitro groups (NO₂), oxygen atoms, and other neutral fragments, leading to the formation of the observed fragment ions.









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- To cite this document: BenchChem. [Spectroscopic Profile of 2,3,5-Trinitrotoluene: A
 Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at:
 [https://www.benchchem.com/product/b1618595#spectroscopic-data-for-2-3-5trinitrotoluene]

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